

"crystal structure analysis of copper sulfamate complexes"

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Compound of Interest

Compound Name: Copper sulfamate

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An In-depth Technical Guide on the Crystal Structure Analysis of **Copper Sulfamate** Complexes

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the crystal structure analysis of **copper sulfamate** complexes, focusing on the available crystallographic data, experimental methodologies for their synthesis and characterization, and their potential biological implications.

Introduction to Copper Sulfamate Complexes

Copper complexes are of significant interest in various fields, including materials science, catalysis, and medicinal chemistry. The sulfamate anion (NH_2SO_3^-) as a ligand can lead to the formation of copper complexes with diverse structural features and potential applications. The study of their crystal structures through X-ray diffraction techniques provides fundamental insights into their chemical bonding, molecular geometry, and solid-state packing, which are crucial for understanding their properties and potential applications.

Crystal Structure Analysis of a Copper(I) Sulfamate Complex

A key example of a structurally characterized **copper sulfamate** complex is (4-Allylthiosemicarbazide)(sulfamato)copper(I), with the chemical formula $[\text{Cu}(\text{C}_4\text{H}_8\text{N}_3\text{S})]$

(NH₂SO₃)]. The crystal structure of this complex was determined by single-crystal X-ray diffraction.

Crystallographic Data

The crystallographic data for (4-Allylthiosemicarbazide)(sulfamato)copper(I) is summarized in the table below. This complex crystallizes in the orthorhombic system with the non-centrosymmetric space group P2₁2₁2₁.^[1]

Parameter	Value
Chemical Formula	C ₄ H ₁₀ CuN ₄ O ₃ S ₂
Crystal System	Orthorhombic
Space Group	P2 ₁ 2 ₁ 2 ₁
a (Å)	6.8284(2)
b (Å)	9.3054(3)
c (Å)	16.1576(11)
Z	4

Table 1: Crystallographic Data for (4-Allylthiosemicarbazide)(sulfamato)copper(I).^[1]

Molecular Structure and Coordination Environment

In this complex, the copper(I) ion is in a trigonal pyramidal coordination environment.^[1] The coordination sphere is formed by:

- Two sulfur atoms from the 4-allylthiosemicarbazide (ATSC) ligand (one in the apical position).
- One nitrogen atom from the ATSC ligand.
- The C=C double bond of the allyl group of the ATSC ligand.

The 4-allylthiosemicarbazide ligand acts in a tetradentate fashion, bridging two different copper atoms to form chain-like structures. The sulfamate anion is not directly coordinated to the copper(I) center but is present in the outer coordination sphere, participating in hydrogen bonding interactions.^[1]

Due to the unavailability of the full crystallographic information file (CIF), a detailed table of bond lengths and angles cannot be provided at this time.

Experimental Protocols

Synthesis and Crystallization of (4-Allylthiosemicarbazide)(sulfamato)copper(I)

A generalized experimental protocol for the synthesis of single crystals of the title compound is outlined below, based on the available information indicating an electrochemical synthesis method using alternating current.^[1]

Materials:

- Copper metal (e.g., copper wire for electrodes)
- 4-Allylthiosemicarbazide (ATSC)
- Sulfamic acid (HNNH_2SO_3)
- Suitable solvent (e.g., ethanol or methanol)
- AC power source
- Electrochemical cell

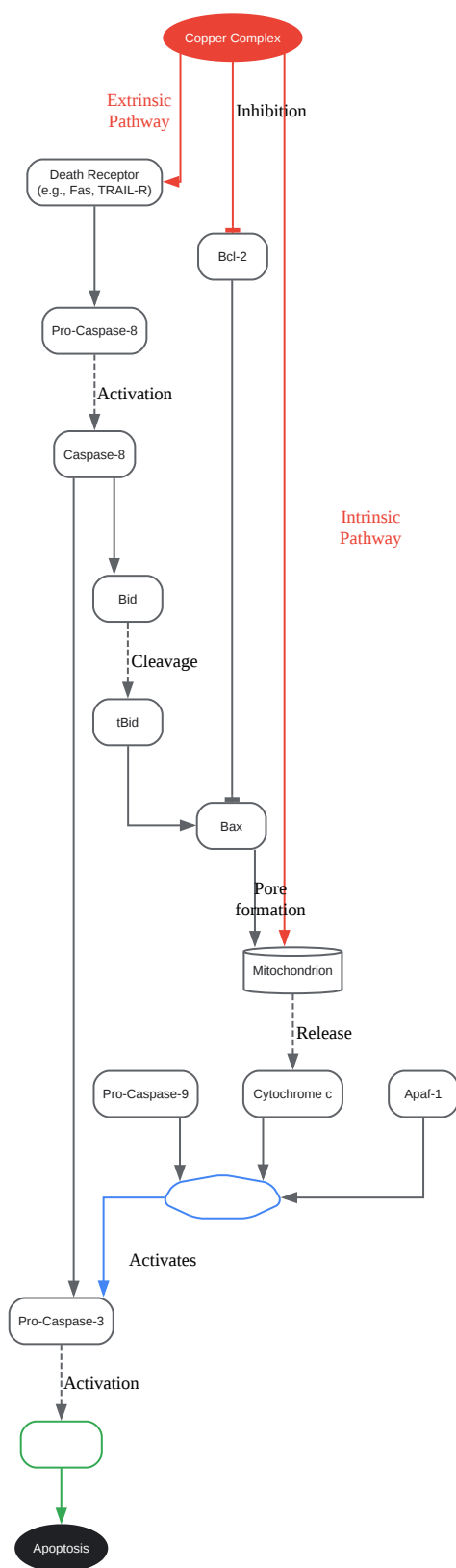
Procedure:

- **Electrolyte Preparation:** A solution of 4-allylthiosemicarbazide and sulfamic acid is prepared in the chosen solvent. The pH of the solution may be adjusted as needed.
- **Electrochemical Synthesis:** Two copper electrodes are immersed in the electrolyte solution within the electrochemical cell.

- An alternating current is applied to the electrodes. The voltage and current density are controlled to facilitate the gradual dissolution of the copper anode and the formation of the copper(I) complex in solution.
- Crystallization: The electrochemical cell is left undisturbed in a controlled environment (e.g., at room temperature) to allow for the slow evaporation of the solvent and the formation of single crystals of $[\text{Cu}(\text{ATSC})(\text{NH}_2\text{SO}_3)]$ over several days.
- Crystal Isolation: The resulting crystals are carefully isolated from the solution, washed with a small amount of cold solvent, and dried.

The workflow for the synthesis and crystallization process can be visualized as follows:



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References

- 1. researchgate.net [researchgate.net]
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